

A Technical Guide to 3,3-Dimethoxypentane for Research Applications

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Compound of Interest

Compound Name: 3,3-Dimethoxypentane

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This in-depth technical guide provides comprehensive information on **3,3-dimethoxypentane**, a valuable acetal in organic synthesis. This document details its chemical and physical properties, commercial availability, and key experimental protocols for its application as a protecting group for the carbonyl functionality of 3-pentanone.

Core Chemical Data

3,3-Dimethoxypentane, also known as 3-pentanone dimethyl acetal, is a stable and effective protecting group for the ketone 3-pentanone. Its structure and fundamental properties are summarized below.

Property	Value	Reference
Molecular Formula	C7H16O2	[1][2]
Molecular Weight	132.20 g/mol	[1]
CAS Number	25636-49-1	[1][2]
Appearance	Colorless liquid	
Boiling Point	59 °C at 63 Torr	[2]
Density	0.863 g/cm ³ at 25 °C	[2]
InChIKey	FJQRXCXLFNBLDO-UHFFFAOYSA-N	[1]
Canonical SMILES	CCC(CC)(OC)OC	[1]

Commercial Suppliers

3,3-Dimethoxypentane is commercially available from various chemical suppliers catering to the research and development sector. The typical purity offered is ≥99%. While prices and packaging sizes vary, the following companies are notable suppliers:

Supplier	Purity	Notes
Sigma-Aldrich	Inquire	Laboratory chemicals
TCI America	>98.0% (GC)	Building Blocks, Ethers
Alfa Aesar	Inquire	
LookChem	99%	[2]
ChemicalBook	Inquire	

Experimental Protocols

The primary application of **3,3-dimethoxypentane** in a research context is as a protecting group for the carbonyl group of 3-pentanone. The following protocols provide detailed methodologies for the formation (protection) and cleavage (deprotection) of this acetal.

Protocol 1: Synthesis of 3,3-Dimethoxypentane (Protection of 3-Pentanone)

This procedure outlines the acid-catalyzed reaction of 3-pentanone with trimethyl orthoformate to yield **3,3-dimethoxypentane**.

Materials:

- 3-Pentanone (1.0 eq)
- Trimethyl orthoformate (1.2 eq)
- Methanol (anhydrous, as solvent)
- p-Toluenesulfonic acid (catalytic amount, e.g., 0.01 eq)
- Saturated aqueous sodium bicarbonate solution
- Brine (saturated aqueous sodium chloride solution)
- Anhydrous magnesium sulfate
- Round-bottom flask
- Magnetic stirrer and stir bar
- Reflux condenser
- Separatory funnel
- Rotary evaporator

Procedure:

- To a solution of 3-pentanone in anhydrous methanol in a round-bottom flask, add trimethyl orthoformate.
- Add a catalytic amount of p-toluenesulfonic acid to the mixture.

- Stir the reaction mixture at room temperature and monitor the reaction progress by thin-layer chromatography (TLC) or gas chromatography (GC).
- Upon completion, quench the reaction by adding saturated aqueous sodium bicarbonate solution.
- Remove the methanol under reduced pressure using a rotary evaporator.
- Extract the aqueous residue with a suitable organic solvent (e.g., diethyl ether or ethyl acetate) three times.
- Combine the organic layers and wash with brine.
- Dry the organic layer over anhydrous magnesium sulfate, filter, and concentrate under reduced pressure to yield crude **3,3-dimethoxypentane**.
- Purify the product by distillation if necessary.

Protocol 2: Deprotection of 3,3-Dimethoxypentane to 3-Pentanone

This protocol describes the acid-catalyzed hydrolysis of **3,3-dimethoxypentane** to regenerate 3-pentanone.

Materials:

- **3,3-Dimethoxypentane** (1.0 eq)
- Acetone-water mixture (e.g., 10:1 v/v)
- Hydrochloric acid (catalytic amount, e.g., 1 M solution)
- Saturated aqueous sodium bicarbonate solution
- Brine (saturated aqueous sodium chloride solution)
- Anhydrous sodium sulfate

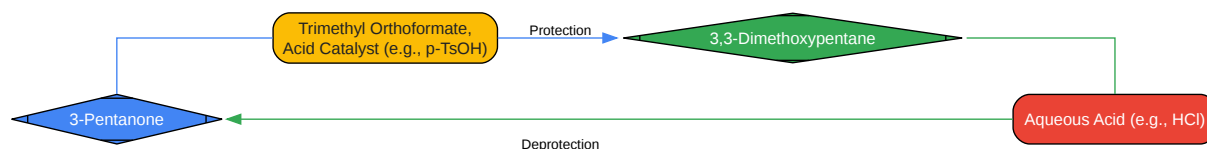
- Round-bottom flask
- Magnetic stirrer and stir bar
- Separatory funnel
- Rotary evaporator

Procedure:

- Dissolve **3,3-dimethoxypentane** in an acetone-water mixture in a round-bottom flask.
- Add a catalytic amount of hydrochloric acid.
- Stir the reaction mixture at room temperature and monitor the reaction by TLC or GC.
- Once the reaction is complete, neutralize the acid by the careful addition of saturated aqueous sodium bicarbonate solution until effervescence ceases.
- Remove the acetone under reduced pressure.
- Extract the aqueous residue with an organic solvent (e.g., diethyl ether) three times.
- Combine the organic layers, wash with brine, and dry over anhydrous sodium sulfate.
- Filter and concentrate the organic layer under reduced pressure to obtain 3-pentanone. The product can be purified further by distillation if required.

Reaction Workflow Visualization

The following diagram illustrates the protection-deprotection sequence involving 3-pentanone and **3,3-dimethoxypentane**.



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Caption: Protection of 3-pentanone as **3,3-dimethoxypentane** and its subsequent deprotection.

Safety Information

3,3-Dimethoxypentane is a flammable liquid and vapor.^[1] It can cause skin and serious eye irritation, and may cause respiratory irritation.^[1] Always handle this chemical in a well-ventilated fume hood and wear appropriate personal protective equipment (PPE), including safety goggles, gloves, and a lab coat. For detailed safety information, consult the Safety Data Sheet (SDS) from the supplier.

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References

- 1. 3,3-Dimethoxypentane | C₇H₁₆O₂ | CID 9920396 - PubChem [pubchem.ncbi.nlm.nih.gov]
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